

Essential Safety and Handling Precautions for JNJ-28583113

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Compound of Interest

Compound Name: JNJ-28583113

Cat. No.: B10857160

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This guide provides essential safety and logistical information for handling the potent, brain-penetrant TRPM2 antagonist, **JNJ-28583113**. Given the absence of a specific Safety Data Sheet (SDS), these recommendations are based on best practices for handling potent, biologically active research compounds. All personnel must consult with their institution's Environmental Health and Safety (EHS) department to conduct a formal risk assessment before commencing any work.

Compound Information

JNJ-28583113 is a potent antagonist of the Transient Receptor Potential Melastatin 2 (TRPM2) ion channel, with an IC_{50} of approximately 126 nM in human TRPM2 assays.^[1] It has demonstrated neuroprotective effects by protecting cells from oxidative stress-induced cell death and suppressing cytokine release in microglia.^{[1][2][3]} While one supplier ships **JNJ-28583113** as a "non-hazardous chemical," its high potency necessitates careful handling to minimize exposure.^[1]

Property	Value
Chemical Name	ethyl 2-(3-(4-(trifluoromethyl)phenyl)-5,6,7,8-tetrahydrocyclohepta[c]pyrazol-1(4H)-yl)acetate
CAS Number	2765255-93-2
Molecular Formula	C ₁₉ H ₂₁ F ₃ N ₂ O ₂
Molecular Weight	366.38 g/mol

Personal Protective Equipment (PPE)

A risk-based approach is crucial for selecting the appropriate PPE for handling **JNJ-28583113**. The required level of protection will depend on the specific procedures being performed (e.g., weighing solids versus diluting solutions) and the quantities involved. For potent compounds, multiple layers of protection are recommended.^{[2][4]}

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high risk of aerosol or dust generation, such as weighing or preparing stock solutions from powder. [4] [5]
Reusable Half or Full-Facepiece Respirator	Use with P100/FFP3 particulate filters. A proper fit test is mandatory. [4]	
Disposable Respirators (e.g., N95, FFP2)	Suitable for low-risk activities but not recommended as primary protection when handling the solid compound. [4]	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer pair should be changed immediately upon contamination. [4]
Body Protection	Disposable Coveralls	Recommended to be made from materials like Tyvek® to protect against chemical splashes and dust. [4]
Dedicated Lab Coat	Should be worn over personal clothing and professionally laundered if not disposable. [4]	
Eye Protection	Safety Goggles or Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield can be worn over goggles for added protection. [4]
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in the

designated handling area.^[4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is essential for safely handling potent compounds like **JNJ-28583113**.

- **Designated Area:** All handling of **JNJ-28583113** should be performed in a designated area, such as a chemical fume hood or a glove box.
- **Decontamination:** Have a validated decontamination solution readily available in the work area.^[4]
- **Waste Disposal:** Prepare labeled, sealed waste containers for solid, liquid, and sharp waste that will be generated.^[4]
- **PPE Donning:** Put on all required PPE in the correct order in a clean, designated area before entering the handling zone.^[4]
- **Weighing and Aliquoting:** Whenever possible, use a closed system for weighing and transferring the compound. To minimize dust generation when handling powders, use gentle scooping techniques.^[4]
- **Solution Preparation:** Prepare solutions in a well-ventilated area, such as a chemical fume hood. Keep containers covered as much as possible.
- **Spill Management:** In the event of a spill, immediately alert others in the area. Use a pre-prepared spill kit appropriate for chemical hazards to clean the spill, working from the outside in. All materials used for spill cleanup must be disposed of as hazardous waste.^[4]
- **Decontamination:** Thoroughly decontaminate all surfaces and equipment used during the handling process with a validated cleaning agent.^[4]
- **PPE Doffing:** Remove PPE in the designated doffing area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.^[4]

Disposal Plan

The disposal of **JNJ-28583113** and its waste must comply with all local, state, and federal regulations.

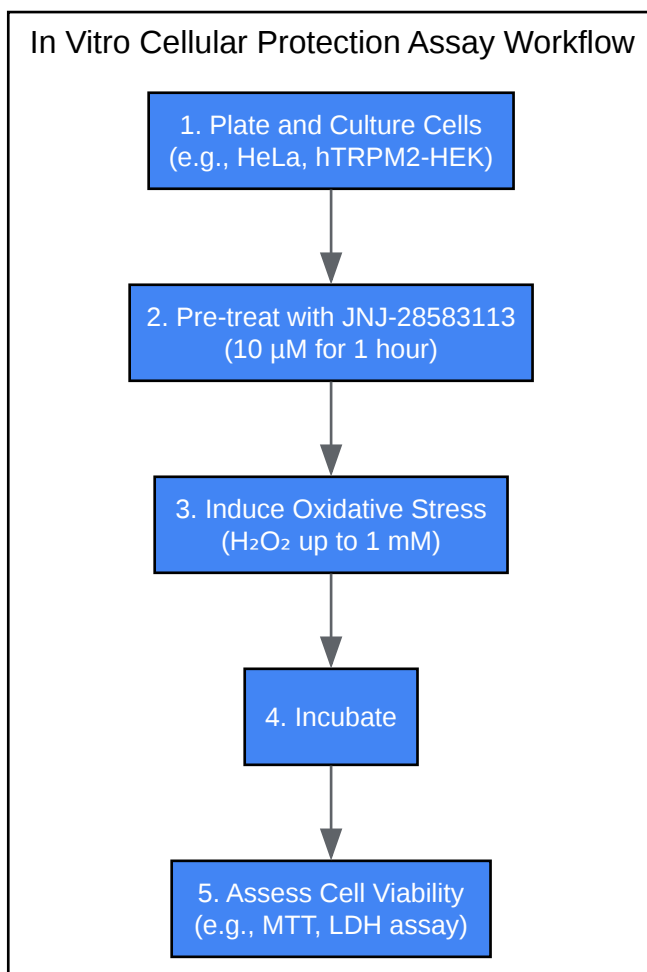
- Consult EHS: Before beginning any experiments, consult with your institution's Environmental Health and Safety (EHS) office to determine the proper disposal procedures for this compound.^[6]
- Waste Streams:
 - Solid Waste: All disposable materials that have come into contact with **JNJ-28583113** (e.g., gloves, coveralls, weigh boats, pipette tips) should be collected in a dedicated, labeled hazardous waste container.
 - Liquid Waste: Unused solutions containing **JNJ-28583113** should be collected in a labeled, sealed hazardous waste container. Do not dispose of down the drain.
 - Sharps Waste: Needles, syringes, and other sharps contaminated with **JNJ-28583113** should be placed in a designated sharps container for hazardous chemical waste.
- Incineration: For many potent research compounds, incineration by a licensed facility is the required method of disposal to ensure the complete destruction of the biologically active substance.^{[6][7]}

Experimental Protocols and Visualizations

This protocol is based on studies demonstrating **JNJ-28583113**'s protective effects against oxidative stress.^{[2][3]}

- Cell Culture: Plate HeLa or hTRPM2-HEK cells in a suitable multi-well plate and culture until they reach the desired confluency.
- Pre-treatment: Treat the cells with **JNJ-28583113** at a final concentration of 10 μ M for 1 hour.^[2]
- Induction of Oxidative Stress: Introduce oxidative stress by adding H₂O₂ to the cell culture medium at a final concentration of up to 1 mM.^[2]

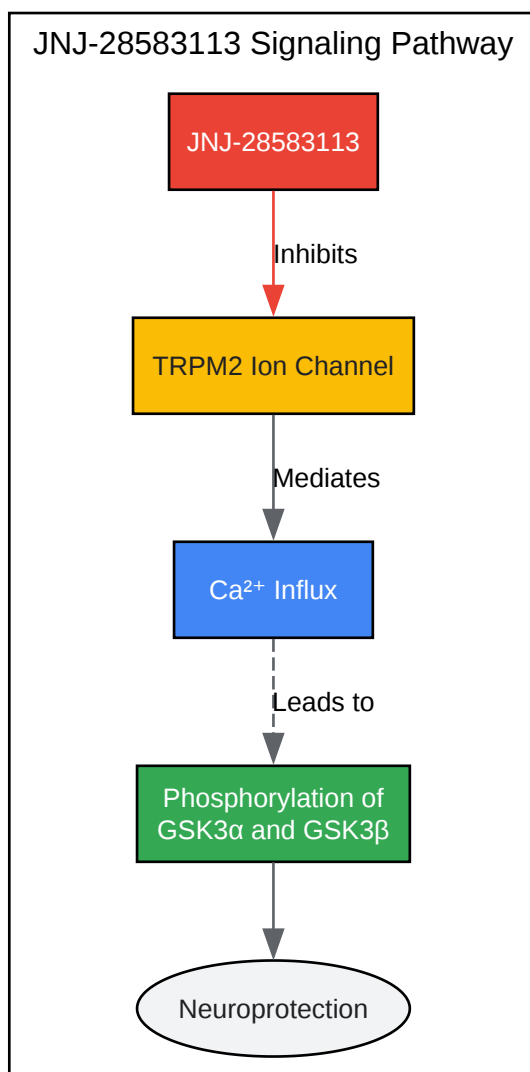
- Incubation: Incubate the cells for a predetermined period.
- Assessment of Cell Viability: Measure cell viability using a standard method, such as an MTT or LDH assay, to quantify the protective effect of **JNJ-28583113**.



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In Vitro Cellular Protection Assay Workflow

JNJ-28583113 is an antagonist of the TRPM2 ion channel. By blocking TRPM2, it inhibits calcium influx, which in turn leads to the phosphorylation of GSK3 α and GSK3 β subunits. This action is believed to contribute to its neuroprotective effects.^[1]



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JNJ-28583113 Signaling Pathway

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